

Comparative bioactivity of Yadanzioside M and Yadanzioside P

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Compound of Interest

Compound Name: Yadanzioside M

CAS No.: 101559-99-3

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Comparative Bioactivity Guide: **Yadanzioside M** vs. Yadanzioside P in Oncology Research

Executive Summary

Quassinoid glycosides isolated from the seeds of *Brucea javanica* (L.) Merr. (Ya-dan-zi) have emerged as potent bioactive compounds in modern oncology[1]. Among the diverse array of metabolites extracted from this traditional botanical drug, **Yadanzioside M** and Yadanzioside P represent two structurally related but pharmacologically distinct agents. While **Yadanzioside M** demonstrates broad-spectrum cytotoxicity against solid tumors (such as breast and lung cancers)[2], Yadanzioside P exhibits highly targeted antileukemic properties, particularly against acute myeloid leukemia (AML) and P388 lymphocytic leukemia[3]. This guide objectively compares their bioactivity profiles, delineates their mechanistic divergence, and provides self-validating experimental workflows for preclinical evaluation.

Physicochemical & Structural Comparison

Understanding the structural nuances between these quassinoids is critical for predicting their pharmacokinetic behavior and receptor binding affinities. The table below summarizes their quantitative and qualitative properties.

Property	Yadanzioside M	Yadanzioside P
Chemical Formula	C34H40O16[1]	C34H46O16[1]
Core Scaffold	Quassinoid Glycoside	Quassinoid Glycoside (3-O-β-D-glucopyranosyl-bruceantin)
Primary Bioactivity	Solid Tumor Cytotoxicity	Targeted Antileukemic Activity
Target Malignancies	Breast, Lung, Glioblastoma	P388 Leukemia, Acute Myeloid Leukemia (AML)
Key Molecular Targets	P53/MAPK1 Pathway[4]	FLT3 Receptor, PI3K/Akt Pathway[5]

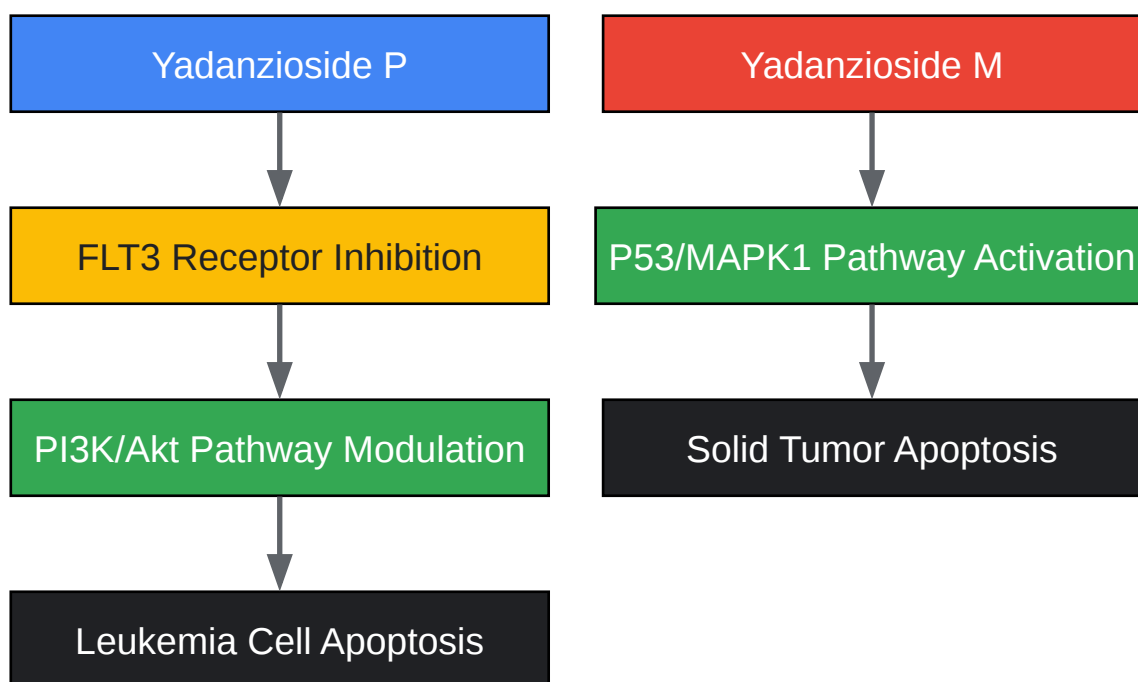
Comparative Bioactivity Profiles & Mechanistic Divergence

Yadanzioside M: Broad-Spectrum Solid Tumor Cytotoxicity Yadanzioside M is characterized by its ability to induce apoptosis in solid tumor models. In vitro assays have established its potency, with an IC50 value of approximately 7 μM against specific cancer cell lines[2].

Mechanistically, related Brucea javanica constituents exert their effects by modulating the P53/MAPK1 signaling axis, leading to cell cycle arrest, the destruction of tumor cell stromal molecules, and the upregulation of pro-apoptotic proteins[4].

Yadanzioside P: Targeted Antileukemic Efficacy Yadanzioside P distinguishes itself through its pronounced affinity for hematological malignancies. In vivo studies utilizing the P388 murine lymphocytic leukemia model demonstrated that Yadanzioside P administered at 5 and 10 mg/kg/day significantly elevated the Increased Lifespan (ILS) of subjects by 15.5% and 28.9%, respectively[3]. Furthermore, advanced in silico molecular docking and ADMET profiling reveal that Yadanzioside P acts as a potent FLT3 receptor inhibitor. It exhibited a lower binding energy (-9.4 kcal/mol) to the FLT3 receptor compared to the FDA-approved small molecule drug gilteritinib (-9.1 kcal/mol), underscoring its potential as a lead compound for AML targeted therapy[5].

Mechanistic Visualization



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*Mechanistic pathways of Yadanzioside P (FLT3/PI3K) and **Yadanzioside M** (P53/MAPK) inducing apoptosis.*

Experimental Protocols: Self-Validating Systems

To ensure scientific integrity, the following protocols are designed with built-in validation steps (e.g., differentiating cell death modes and correlating in vitro data with systemic in vivo metrics).

Protocol 1: In Vitro Cytotoxicity & Apoptosis Assay (Flow Cytometry)

- Objective: Determine the IC50 and validate the apoptotic mechanism of **Yadanzioside M/P**.
- Causality: Relying solely on viability assays (MTT/CCK-8) cannot distinguish between cytostatic (growth arrest) and cytotoxic (cell death) effects. Annexin V/PI dual staining is employed to definitively separate early apoptosis (Annexin V+/PI-) from late apoptosis/necrosis (Annexin V+/PI+), ensuring the mechanism of action is accurately mapped.
- Cell Culture & Treatment: Seed target cells (e.g., HL-60 for Yadanzioside P; MCF-7 for **Yadanzioside M**) at

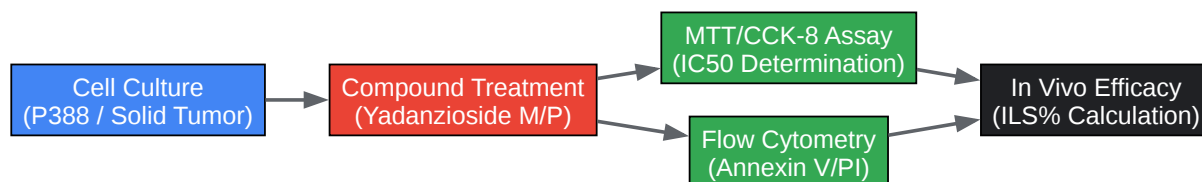
cells/well. Treat with a concentration gradient (1-50 μ M) of the compound for 48 hours. Include a vehicle control (0.1% DMSO) and a positive control (e.g., Gilteritinib for AML).

- **Harvesting:** Collect cells via centrifugation (1000 rpm, 5 min). Wash twice with cold PBS to remove residual media which may quench fluorescence.
- **Staining:** Resuspend the pellet in 1X Binding Buffer. Add 5 μ L FITC-Annexin V and 5 μ L Propidium Iodide (PI). Incubate for 15 minutes in the dark at room temperature.
- **Acquisition & Analysis:** Analyze via flow cytometry within 1 hour. Calculate the IC50 based on the dose-response curve of the viable population.

Protocol 2: In Vivo Antileukemic Efficacy (P388 Murine Model)

- **Objective:** Assess the systemic efficacy and tolerability of Yadanzioside P.
- **Causality:** In vitro IC50 values often fail to translate in vivo due to pharmacokinetic barriers. Measuring the Increased Lifespan (ILS%) provides a definitive, systemic metric of both antileukemic efficacy and host tolerability, validating the drug's therapeutic window.
- **Model Induction:** Inoculate female DBA/2 mice intraperitoneally with P388 leukemia cells.
- **Dosing Regimen:** Randomize mice into groups (n=10). Administer Yadanzioside P (5 mg/kg and 10 mg/kg/day)[3] via intraperitoneal injection from Day 1 to Day 9 post-inoculation.
- **Monitoring:** Record body weight and survival daily. A weight loss of >20% serves as a humane endpoint and an indicator of compound toxicity.
- **Data Calculation:** Calculate ILS% using the formula: $[(\text{Median Survival Time of Treated} / \text{Median Survival Time of Control}) - 1] \times 100$. An ILS > 25% is considered biologically significant.

Workflow Visualization



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Self-validating experimental workflow from in vitro cytotoxicity to in vivo efficacy assessment.

References

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